

Application Note: Determination of Nitrite in Soil Extracts Using the Sulfanilic Acid Method

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Compound of Interest

Compound Name: Sulfanilic acid

CAS No.: 97675-28-0

Cat. No.: B7769371

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Introduction

The determination of nitrite (NO_2^-) in soil is crucial for understanding the nitrogen cycle, assessing soil fertility, and monitoring environmental conditions. Nitrite is an intermediate product of both nitrification (oxidation of ammonium to nitrate) and denitrification (reduction of nitrate to nitrogen gas). While typically present in low concentrations in well-aerated soils, its accumulation can indicate specific microbial activities or anaerobic conditions.[1] The **sulfanilic acid** method, often referred to as the Griess-Ilosvay or Griess reaction, is a widely used, simple, and sensitive colorimetric technique for quantifying nitrite concentrations in various sample types, including soil extracts.[2][3]

Principle of the Method

The determination of nitrite using **sulfanilic acid** is based on a two-step diazotization and coupling reaction.[3] In an acidic medium, nitrite ions react with a primary aromatic amine, such as **sulfanilic acid**, to form a diazonium salt. This diazonium salt is then coupled with another aromatic compound, commonly N-(1-naphthyl)ethylenediamine dihydrochloride (NED), to produce a stable, intensely colored azo dye.[3][4][5] The intensity of the resulting reddish-

purple or magenta color is directly proportional to the nitrite concentration in the sample and can be quantified spectrophotometrically.[2][6] The absorbance of the colored product is typically measured at a wavelength between 520 and 550 nm.

Experimental Protocols

1. Soil Sample Extraction

Several methods can be employed to extract nitrite from soil samples. The choice of extraction solution can influence the efficiency of nitrite recovery. Common extractants include potassium chloride (KCl), calcium chloride (CaCl₂), and water.

a) Potassium Chloride (KCl) Extraction This is a common method for extracting various inorganic nitrogen forms from soil.

- Materials:
 - 2 M Potassium Chloride (KCl) solution
 - Fresh, moist soil sample, sieved to remove large debris
 - Erlenmeyer flasks (50 mL)
 - Oscillating shaker
 - Filtration apparatus (e.g., Whatman No. 41 filter paper)
- Procedure:
 - Weigh approximately 1.50 g of the prepared soil sample into a 50 mL Erlenmeyer flask.[6]
 - Add 15 mL of 2 M KCl solution to the flask.[6]
 - Shake the flask on an oscillating shaker for 15 minutes to ensure thorough mixing and extraction.[6]
 - Immediately filter the soil suspension to obtain a clear extract.[6]

- The filtrate is now ready for nitrite analysis.

b) Calcium Chloride (CaCl_2) Extraction This method is also frequently used for the photometric determination of nitrite.

- Materials:

- 0.025 M Calcium Chloride (CaCl_2) solution
- Fresh, moist soil sample
- Glass bottle with a shaker
- Activated charcoal (for soil tests)
- Filtration apparatus

- Procedure:

- In a glass bottle, mix 50 g of the moist soil sample with 100 mL of 0.025 M CaCl_2 solution. [\[1\]](#)
- Add a small amount of activated charcoal to aid in clarification. [\[1\]](#)
- Shake the mixture for 1 hour. [\[1\]](#)
- Allow the suspension to settle and then filter to obtain a clear extract for analysis. [\[1\]](#)

2. Colorimetric Determination of Nitrite

This protocol is based on the Griess reaction.

- Reagents:

- Sulfanilamide Color Reagent: In a 1 L volumetric flask, add approximately 600 mL of deionized water. Carefully add 100 mL of 85% phosphoric acid, 40 g of sulfanilamide, and 1 g of N-(1-naphthyl)ethylenediamine dihydrochloride (NED). [\[6\]](#) Stir until all components

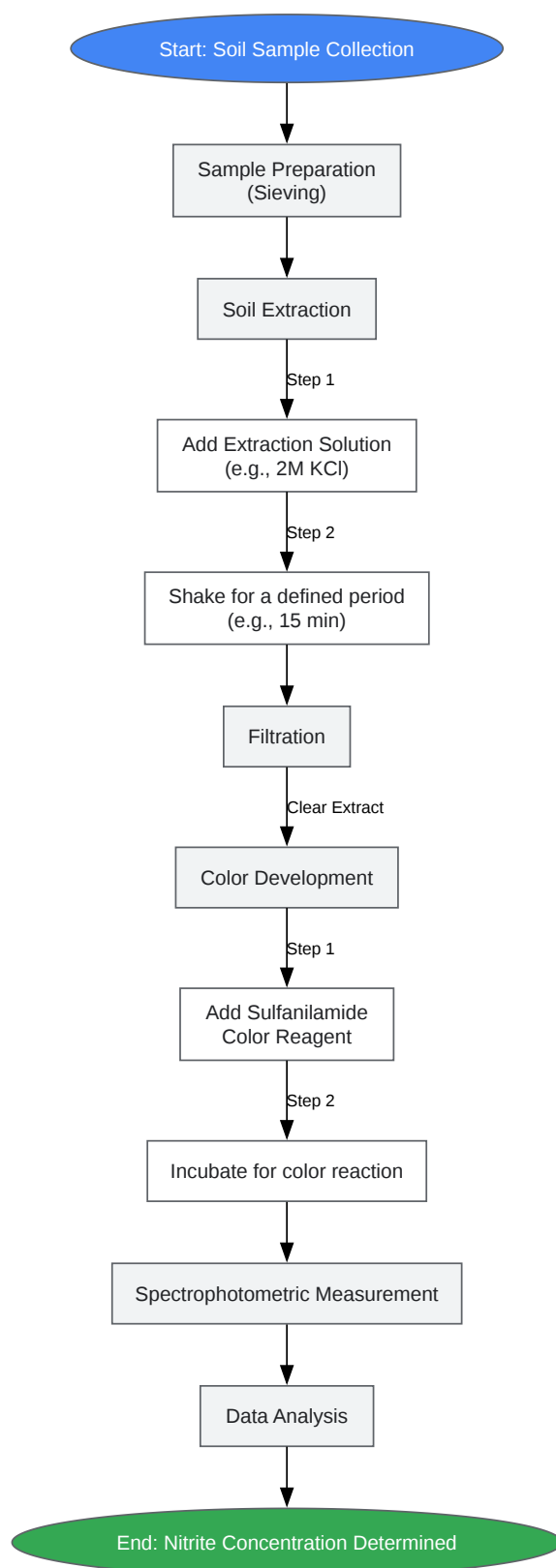
are dissolved, then dilute to the 1 L mark with deionized water. Store this reagent in a dark bottle.[6]

- Nitrite Stock Standard Solution (e.g., 100 mg/L NO₂⁻-N): Dissolve a precisely weighed amount of dried sodium nitrite (NaNO₂) in deionized water.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution to cover the expected concentration range of the samples.
- Procedure:
 - Pipette a known volume (e.g., 5 mL) of the clear soil extract into a clean test tube or a cuvette.[6]
 - Add a specific volume of the sulfanilamide color reagent to the extract. The ratio of sample to reagent can vary, so consistency is key. For example, add 1 mL of the color reagent to 5 mL of the extract.
 - Mix the solution thoroughly and allow it to stand for a specified time (e.g., 10-20 minutes) for the color to fully develop.[2]
 - Prepare a blank by using the extraction solution instead of the soil extract and following the same procedure.
 - Measure the absorbance of the samples and standards against the blank at the predetermined wavelength (typically around 520 nm) using a spectrophotometer.
 - Construct a calibration curve by plotting the absorbance of the standard solutions versus their known concentrations.
 - Determine the nitrite concentration in the soil extracts from the calibration curve.

Data Presentation

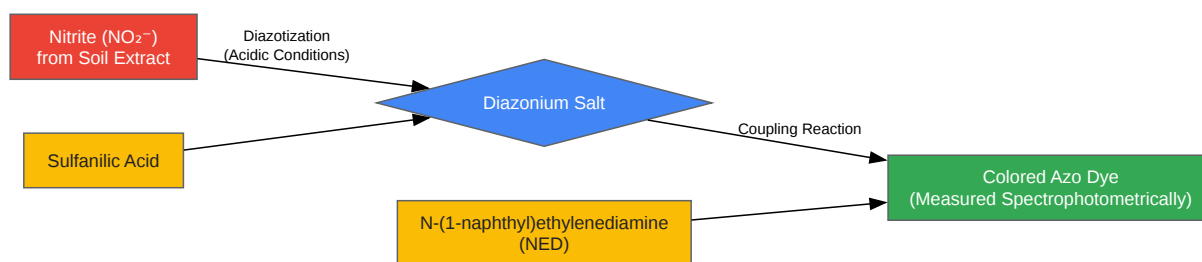
Parameter	Value	Reference
Extraction Solution	2 N KCl or 0.025 M CaCl ₂	[1][6]
Soil to Extractant Ratio	1.50 g soil to 15 mL KCl	[6]
50 g soil to 100 mL CaCl ₂	[1]	
Extraction Time	15 minutes (KCl)	[6]
1 hour (CaCl ₂)	[1]	
Colorimetric Reagent	Sulfanilamide, NED, Phosphoric Acid	[6]
Wavelength of Max. Absorbance	~520 nm	[6]
Linearity Range (Example)	0.2-8.0 µg/mL of nitrite	[7]
Detection Limit (Example)	0.93 µg/mL	[7]
Quantitation Limit (Example)	2.82 µg/mL	[7]

Visualizations



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Caption: Experimental workflow for nitrite determination.



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Caption: Griess reaction signaling pathway.

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